

Solubility of Chloridazon in water and organic solvents

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Compound of Interest

Compound Name: Chloridazon

Cat. No.: B030800

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A Technical Guide to the Solubility of Chloridazon

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Chloridazon** in aqueous and organic media. The following sections detail quantitative solubility data, standardized experimental methodologies for solubility determination, and a visualization of a key metabolic pathway. This information is intended to support research, development, and formulation activities involving this compound.

Quantitative Solubility Data

The solubility of **Chloridazon** has been determined in a variety of solvents. The data presented below has been compiled from multiple sources to provide a comparative overview. All data is reported at 20°C unless otherwise specified.

Solvent	Solubility	Unit
Aqueous Solvents		
Water	422	mg/L
Water	400	mg/L
Distilled Water	340	mg/L
Water (pH 7.4)	25.5	µg/mL
Organic Solvents		
Methanol	34	g/kg
Methanol	24	g/L
Methanol	15.1	g/L
Acetone	28	g/kg
Acetone	22	g/L
Ethyl Acetate	5.4	g/L
Ethyl Acetate	3.7	g/L
Dichloromethane	3.1	g/L
Dichloromethane	1.9	g/L
Chloroform	3.1	g/L
Chloroform	0.21	g/100g
Benzene	0.7	g/kg
Benzene	0.6	g/L
Toluene	0.1	g/L
Ether	0.5	g/L
Ether	0.07	g/100g
Cyclohexane	>0.01	g/100g

n-Hexane

Practically insoluble

-

Experimental Protocols for Solubility Determination

Standardized methodologies are crucial for obtaining reproducible solubility data. The following protocols outline the general procedures for determining the solubility of a compound in aqueous and organic solvents.

Aqueous Solubility Determination (Adapted from OECD Guideline 105)

The OECD Guideline 105 outlines two primary methods for determining water solubility: the Column Elution Method and the Flask Method. The choice of method depends on the expected solubility of the substance.

A. Flask Method (for solubilities $> 10^{-2}$ g/L)

- **Preparation:** An excess amount of the test substance (**Chloridazon**) is added to a flask containing purified water (e.g., deionized or distilled).
- **Equilibration:** The flask is agitated at a controlled temperature (e.g., 20°C) for a sufficient period to allow for equilibrium to be reached. This may take 24 hours or longer, and preliminary tests should be conducted to determine the necessary equilibration time.
- **Phase Separation:** The saturated solution is separated from the undissolved solid material by centrifugation or filtration. Care must be taken to avoid temperature changes during this step.
- **Analysis:** The concentration of **Chloridazon** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Replicates:** The experiment is performed in at least duplicate to ensure the reliability of the results.

B. Column Elution Method (for solubilities $< 10^{-2}$ g/L)

- **Column Preparation:** A column is filled with an inert support material coated with an excess of the test substance.
- **Elution:** Water is passed through the column at a slow, constant flow rate.
- **Sample Collection:** The eluate is collected in fractions.
- **Analysis:** The concentration of the test substance in each fraction is determined. A plateau in concentration indicates that a saturated solution has been achieved.

Organic Solvent Solubility Determination

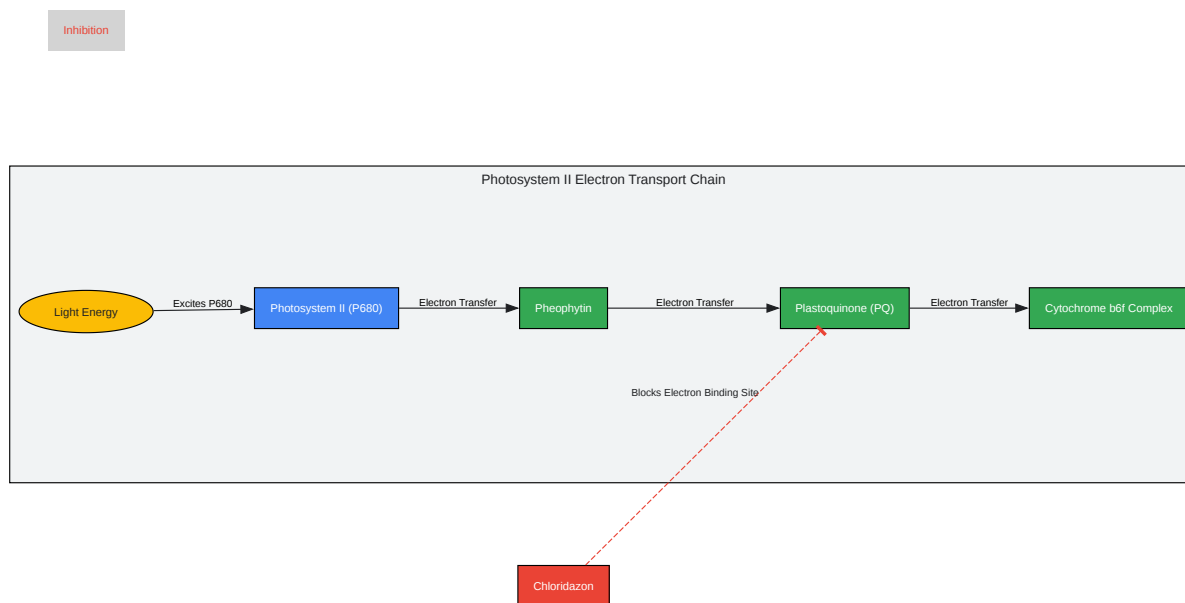
A general procedure for determining the solubility of a compound in an organic solvent is as follows:

- **Sample Preparation:** A known mass of the compound is placed in a test tube or vial.
- **Solvent Addition:** A measured volume of the organic solvent is added incrementally.
- **Dissolution:** The mixture is agitated, and if necessary, gently heated to facilitate dissolution. The temperature is then returned to the target temperature for the measurement.
- **Observation:** The process is continued until the compound is completely dissolved.
- **Calculation:** The total volume of solvent required to dissolve the initial mass of the compound is used to calculate the solubility. For more precise measurements, a saturated solution can be prepared and the concentration of the solute in the supernatant can be determined analytically after an equilibration period, similar to the aqueous flask method.

Visualizations

Primary Mechanism of Action: Inhibition of Photosynthesis

Chloridazon acts as a herbicide by inhibiting photosynthesis in susceptible plants. Specifically, it disrupts the electron transport chain in Photosystem II (PSII), a key complex in the light-dependent reactions of photosynthesis. The following diagram illustrates a simplified workflow of this inhibitory action.

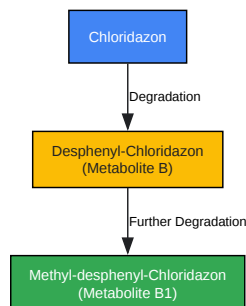


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Caption: Inhibition of Photosystem II electron transport by **Chloridazon**.

Environmental Degradation Pathway

In soil and water, **Chloridazon** undergoes degradation into its primary metabolites. This process is a key factor in its environmental fate. The diagram below shows the sequential degradation of **Chloridazon**.



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Caption: Environmental degradation pathway of **Chloridazon**.

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